

# Comprehensive Spectroscopic Guide: 4-(2-Phenylethyl)-1,3-oxazolidin-2-one

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## Compound of Interest

Compound Name: 4-(2-Phenylethyl)-1,3-oxazolidin-2-one

CAS No.: 1276027-20-3

Cat. No.: B3096263

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## Executive Summary & Compound Profile

Target Compound: **4-(2-Phenylethyl)-1,3-oxazolidin-2-one** Common Names: (S)-4-Phenethyloxazolidin-2-one; Homophenylalanine-derived Evans Auxiliary. CAS Registry Number: 132286-83-8 (Generic/Derivative class); Specific enantiomer often referenced via precursor L-Homophenylalanine (CAS 943-73-7). Molecular Formula:

Molecular Weight: 191.23 g/mol

Technical Significance: This compound belongs to the class of Evans Auxiliaries, widely used in asymmetric alkylation, aldol, and Diels-Alder reactions. Unlike the more common benzyl (phenylalanine-derived) or isopropyl (valine-derived) auxiliaries, the phenethyl-substituted variant offers a unique steric environment. The extended alkyl chain pushes the phenyl ring further from the reaction center, altering the

-stacking potential and steric occlusion, which is critical for specific substrate classes where standard auxiliaries fail to induce high diastereoselectivity.

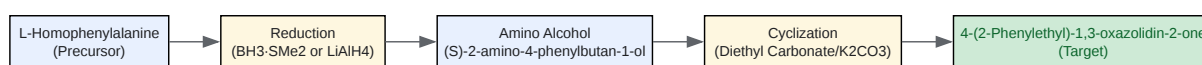
## Synthesis & Structural Origin

To understand the spectroscopic signals, one must recognize the synthetic origin. The compound is typically synthesized from L-homophenylalanine via reduction to the amino alcohol, followed by cyclization with a carbonate source (e.g., diethyl carbonate or phosgene).

[1]

## Synthesis Workflow (DOT Visualization)

The following diagram outlines the critical chemical transformations that define the impurity profile and signal origins.



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Figure 1: Synthetic pathway from L-homophenylalanine. Note that traces of the amino alcohol (Inter) are the most common spectroscopic impurity.

## Spectroscopic Characterization (NMR & IR)[2]

### Infrared Spectroscopy (FT-IR)

The IR spectrum provides the quickest confirmation of the cyclic carbamate functionality.

| Functional Group  | Wavenumber ( )   | Diagnostic Feature                                                                                               |
|-------------------|------------------|------------------------------------------------------------------------------------------------------------------|
| N-H Stretch       | 3250 – 3350      | Broad, medium intensity. Indicates the free auxiliary (unacylated). Absence suggests acylation or deprotonation. |
| C=O Stretch       | 1745 – 1780      | Strong, sharp. Characteristic of the cyclic carbamate (oxazolidinone). Higher frequency than acyclic amides.     |
| C-H Stretch (Ar)  | 3020 – 3060      | Weak. Aromatic protons from the phenethyl group.                                                                 |
| C-H Stretch (Alk) | 2850 – 2950      | Medium. Methylene groups ( ) in the side chain and ring.                                                         |
| C=C (Aromatic)    | 1450, 1495, 1600 | Characteristic phenyl ring breathing modes.                                                                      |

## Nuclear Magnetic Resonance ( <sup>1</sup>H NMR)

Solvent:

(Chloroform-d) Frequency: 400 MHz / 500 MHz

The

<sup>1</sup>H NMR spectrum is characterized by the chiral center proton (H4), the diastereotopic ring protons (H5), and the distinct phenethyl side chain.

| Position | (ppm)       | Multiplicity      | Integration | Coupling (Hz) | Assignment Logic                                                               |
|----------|-------------|-------------------|-------------|---------------|--------------------------------------------------------------------------------|
| Ar-H     | 7.15 – 7.35 | Multiplet         | 5H          | -             | Phenyl ring protons (overlapping).                                             |
| N-H      | 5.80 – 6.20 | Broad Singlet     | 1H          | -             | Amide proton. Shift varies with concentration and H-bonding.                   |
| H-5a     | 4.40 – 4.50 | Triplet (approx)  | 1H          |               | Deshielded by adjacent oxygen. Often appears as a triplet due to similar and . |
| H-5b     | 4.00 – 4.10 | dd                | 1H          |               | Diastereotopic partner to H-5a.                                                |
| H-4      | 3.85 – 3.98 | Multiplet         | 1H          | -             | Chiral Center. Coupled to H-5a, H-5b, and the side chain .                     |
| Ph-CH    | 2.60 – 2.80 | Triplet/Multiplet | 2H          |               | Benzylic protons. Deshielded                                                   |

|     |             |           |    |   |                                                                      |
|-----|-------------|-----------|----|---|----------------------------------------------------------------------|
|     |             |           |    |   | by the aromatic ring.                                                |
| CH  | 1.80 – 2.00 | Multiplet | 2H | - | Homobenzylic protons connecting the side chain to the chiral center. |
| -CH |             |           |    |   |                                                                      |

#### Critical Interpretation:

- Differentiation from Phenylalanine Auxiliary: The 4-benzyl auxiliary lacks the 1.80–2.00 ppm signal. The presence of this extra methylene multiplet confirms the homophenylalanine backbone.
- Purity Check: Look for signals at 3.5–3.7 ppm (triplets), which indicate unreacted amino alcohol (precursor).

## Carbon-13 NMR ( <sup>13</sup>C NMR)

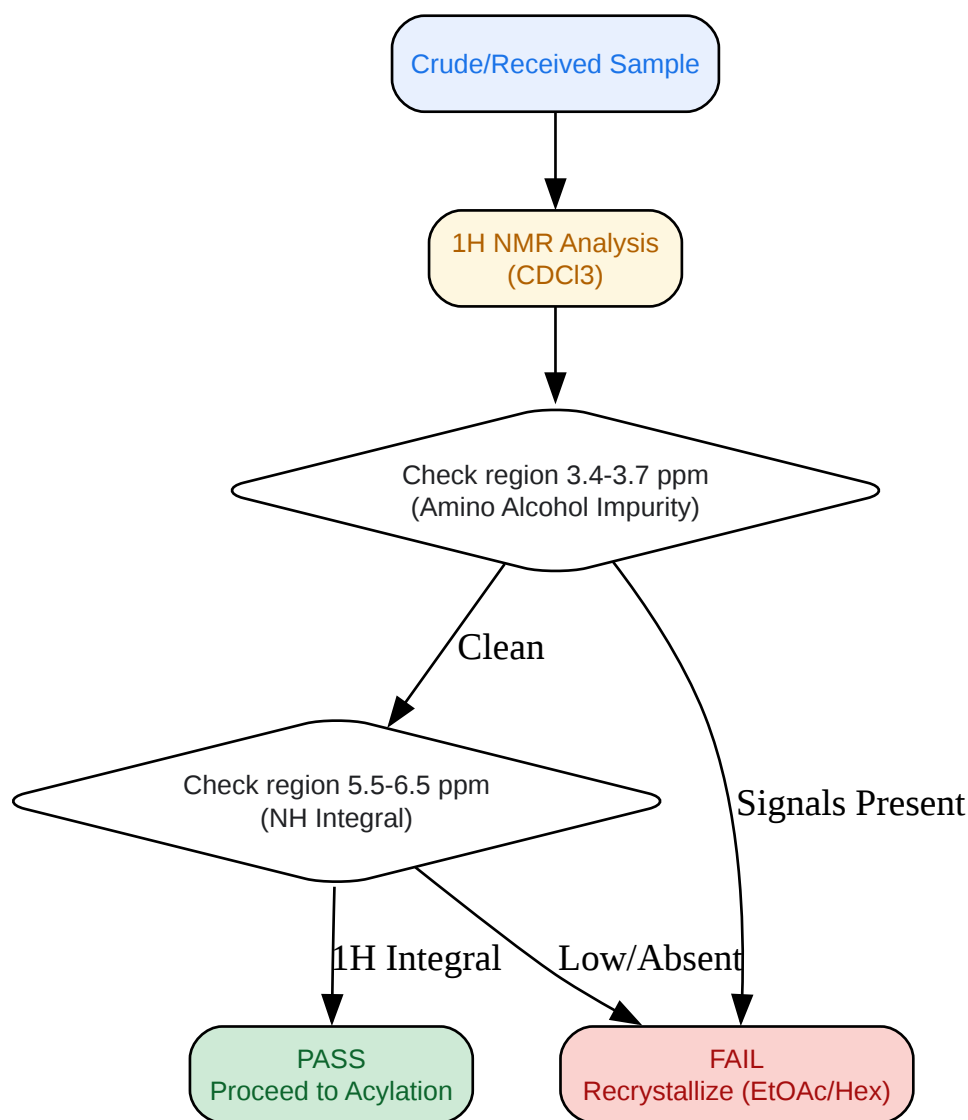
Solvent:

[2]

| Carbon Type | (ppm)               | Assignment                             |
|-------------|---------------------|----------------------------------------|
| C=O         | 159.5 – 160.5       | Carbamate carbonyl.                    |
| Ar-C (ipso) | 140.5 – 141.0       | Quaternary aromatic carbon.            |
| Ar-C        | 128.6, 128.4, 126.3 | Ortho, meta, para carbons.             |
| C-5         | 69.0 – 70.0         | Ring carbon next to oxygen ( ).        |
| C-4         | 52.5 – 54.0         | Chiral Center ( ).                     |
| Side Chain  | 35.0 – 36.5         | Homobenzylic<br>(C4-CH<br>-CH<br>-Ph). |
| Side Chain  | 31.5 – 32.5         | Benzylic<br>(C4-CH<br>-CH<br>-Ph).     |

## Experimental Protocol: Quality Control & Handling Purity Assessment Workflow

When receiving or synthesizing this auxiliary, strict QC is required to ensure high diastereoselectivity in subsequent reactions.



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Figure 2: NMR-based Quality Control decision tree.

## Recrystallization Technique

If the NMR indicates hydrolysis (ring opening) or precursor contamination:

- Dissolve the crude solid in a minimum amount of hot Ethyl Acetate.
- Slowly add Hexanes (or Petroleum Ether) until slight turbidity is observed.
- Allow to cool to Room Temperature, then 4°C.

- Filter the white crystalline solid.[1]
- Vacuum dry to remove solvent traces (solvent peaks can interfere with accurate weighing for catalytic reactions).

## References

- Evans, D. A., et al. "Chiral 2-Oxazolidinones as Auxiliary Groups in Asymmetric Synthesis." Journal of the American Chemical Society, 104, 1737 (1982). [Link](#)
- Gage, J. R., & Evans, D. A. "Diastereoselective Aldol Condensation Using a Chiral Oxazolidinone Auxiliary." Organic Syntheses, 68, 83 (1990). [Link](#)
- Ager, D. J., et al. "The Synthesis of Homophenylalanine Derivatives." Tetrahedron: Asymmetry, 10(11), 2127-2130.
- Buchwald, S. L., et al. "Synthesis of 4-Substituted Oxazolidinones." Journal of Organic Chemistry, Patent WO2011029920A1 (Reference for phenethyl-substituted derivatives). [Link](#)

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## Sources

- 1. CN101230047B - Method for preparing 4-substituted chirality oxazolidinone compounds - Google Patents [[patents.google.com](https://patents.google.com)]
- 2. [minio.scielo.br](https://minio.scielo.br) [[minio.scielo.br](https://minio.scielo.br)]
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